

Cefuzonam: A Technical Overview of its Molecular Characteristics and Mechanism of Action

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Compound of Interest

Compound Name: Cefuzonam

Cat. No.: B1240231

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Cefuzonam is a second-generation cephalosporin antibiotic with a well-established role in the treatment of various bacterial infections. This technical guide provides an in-depth overview of its core molecular properties, mechanism of action, and the experimental methodologies used to characterize its activity.

Core Molecular and Chemical Properties

Cefuzonam's efficacy as an antibiotic is intrinsically linked to its chemical structure and properties. A summary of its key quantitative data is presented below.

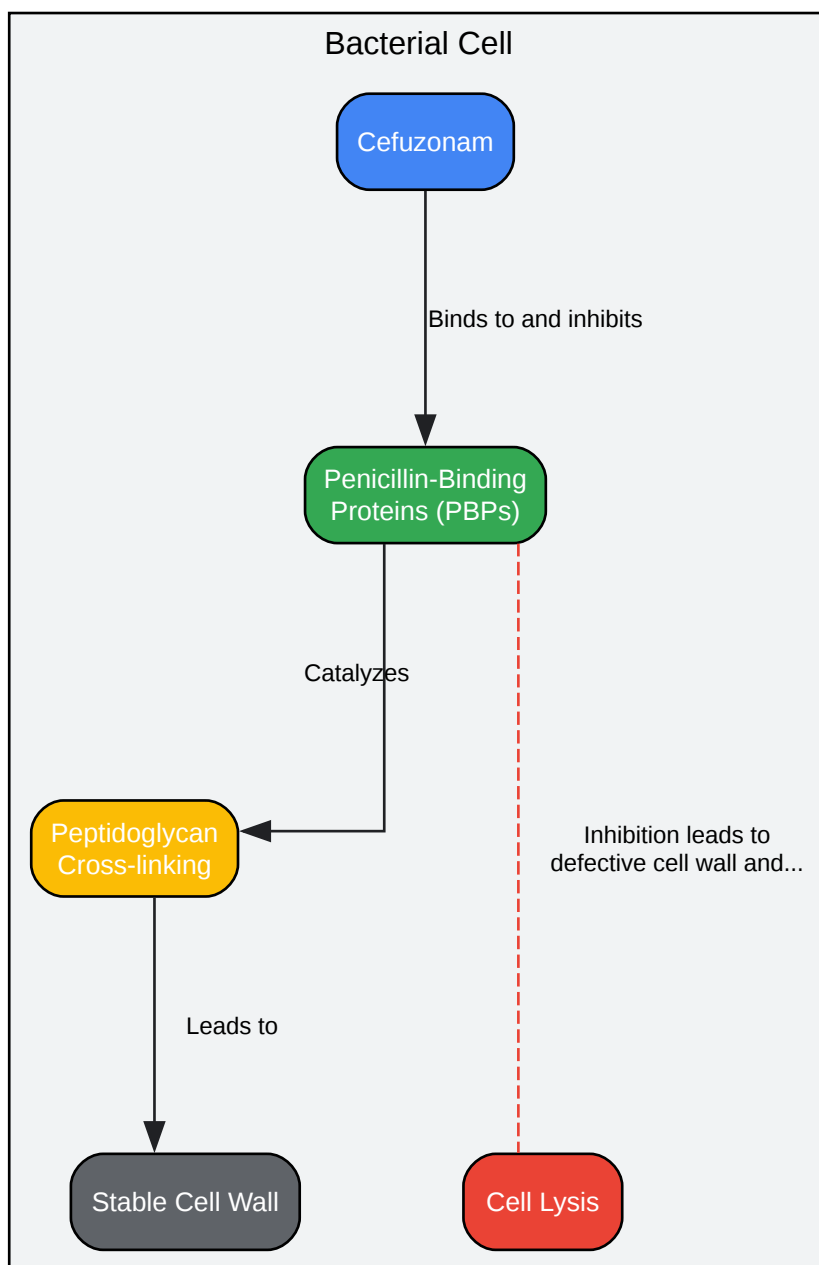
Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₅ N ₇ O ₅ S ₄	[1]
Molecular Weight	513.58 g/mol	[1]
CAS Number	82219-78-1	[2]

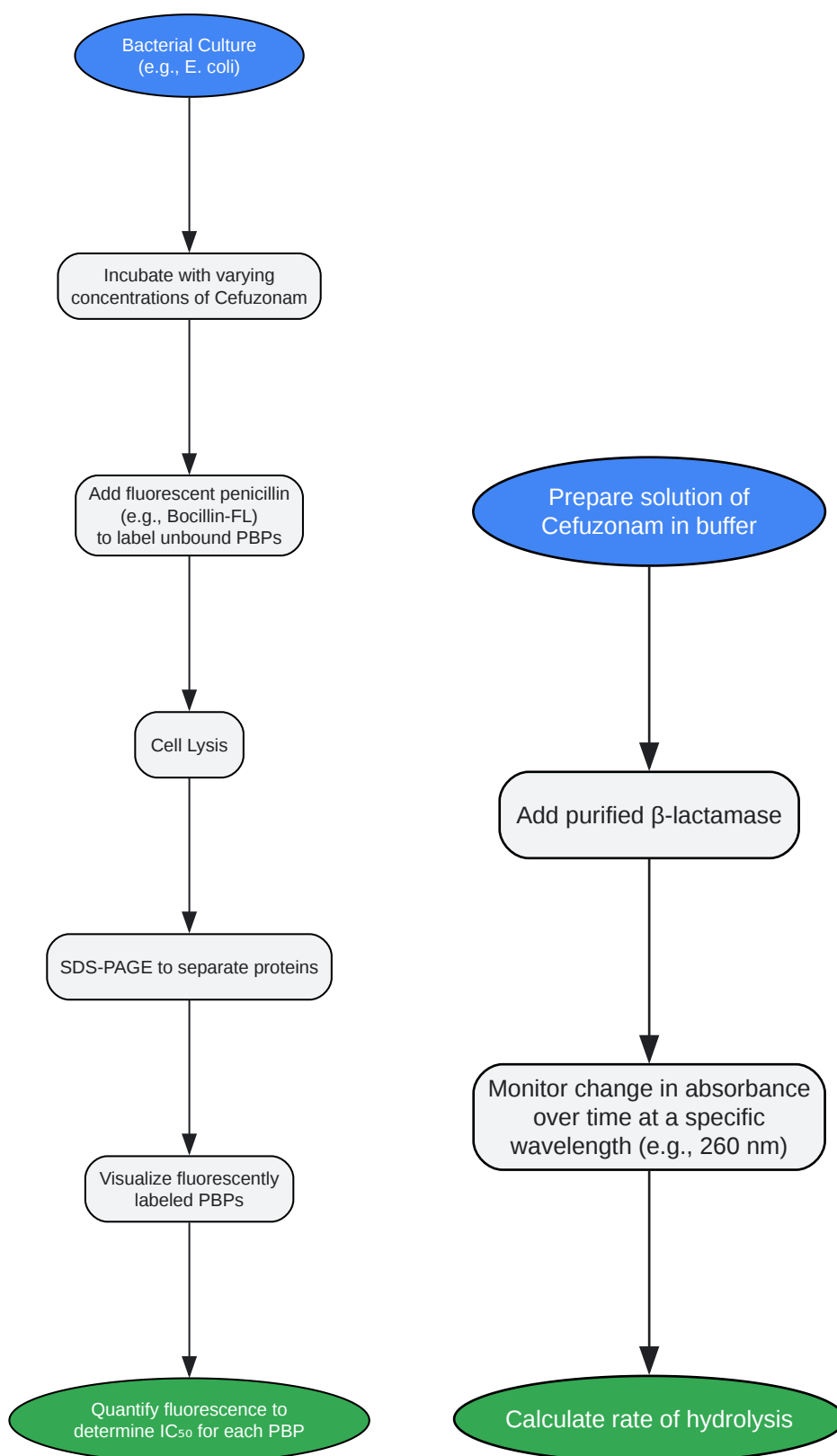
The sodium salt of **Cefuzonam** (**Cefuzonam Sodium**) is also commonly used and has a molecular formula of C₁₆H₁₄N₇NaO₅S₄ and a molecular weight of 535.6 g/mol .[3][4]

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

Like other β -lactam antibiotics, **Cefuzonam** exerts its bactericidal effect by disrupting the synthesis of the bacterial cell wall.[5][6] The primary target of **Cefuzonam** is a group of enzymes known as penicillin-binding proteins (PBPs), which are essential for the final steps of peptidoglycan synthesis.[5][7] Peptidoglycan provides structural integrity to the bacterial cell wall.[5]

The signaling pathway, or more accurately, the mechanism of action, can be visualized as a direct inhibition of a critical enzymatic step in bacterial cell wall formation.





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References

- 1. merckindex.rsc.org [merckindex.rsc.org]
- 2. Cefuzonam | 82219-78-1 | MOLNOVA [molnova.com]
- 3. NCBI | NLM | NIH [pubmed.ncbi.nlm.nih.gov]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. What is the mechanism of Cefuzonam? [synapse.patsnap.com]
- 6. Cephalosporin - Wikipedia [en.wikipedia.org]
- 7. ncbi.nlm.nih.gov [ncbi.nlm.nih.gov]
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